Analytical methods for 2-(Ethylamino)-5-methylbenzoic acid quantification

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Compound of Interest

Compound Name:	*2-(Ethylamino)-5-methylbenzoic acid*
CAS No.:	*54675-17-1*
Cat. No.:	*B1281524*

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An Application Guide to the Quantitative Analysis of **2-(Ethylamino)-5-methylbenzoic acid**

Abstract

This technical guide provides a comprehensive overview of robust analytical methodologies for the quantitative determination of **2-(Ethylamino)-5-methylbenzoic acid**. Designed for researchers, analytical scientists, and professionals in drug development, this document details two primary analytical techniques: High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) for routine analysis and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) for high-sensitivity bioanalysis. The application note emphasizes the scientific rationale behind methodological choices, provides detailed, step-by-step protocols, and outlines the necessary validation parameters to ensure data integrity and compliance with regulatory expectations.

Introduction: The Analytical Imperative

2-(Ethylamino)-5-methylbenzoic acid is an aromatic carboxylic acid derivative. Accurate and precise quantification of such molecules is fundamental in various stages of pharmaceutical

development and scientific research. Whether assessing the purity of a drug substance, monitoring its concentration in a formulation, or determining its pharmacokinetic profile in a biological matrix, a validated analytical method is the cornerstone of reliable decision-making.

The choice of analytical technique is dictated by the specific requirements of the study, including the nature of the sample matrix, the expected concentration range of the analyte, and the required level of selectivity and sensitivity. This guide presents two powerful and widely adopted chromatographic techniques, progressing from a universally accessible method to a high-sensitivity approach for complex applications.

Method 1: High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is a workhorse technique in analytical laboratories due to its robustness, reliability, and cost-effectiveness. It is exceptionally well-suited for quantifying analytes in relatively clean matrices, such as bulk drug substances or pharmaceutical formulations.

Scientific Principles & Method Causality

The quantification of **2-(Ethylamino)-5-methylbenzoic acid** by HPLC-UV relies on two core principles: chromatographic separation and spectrophotometric detection.

- Chromatographic Separation: We propose a reversed-phase HPLC (RP-HPLC) method. In this mode, the analyte is separated based on its partitioning between a non-polar stationary phase (typically octadecylsilane, C18) and a polar mobile phase.[1] **2-(Ethylamino)-5-methylbenzoic acid**, being a moderately polar molecule, is retained on the C18 column via hydrophobic interactions.

- Mobile Phase pH Control: The analyte possesses a carboxylic acid functional group. Controlling the mobile phase pH is critical for achieving reproducible retention and sharp peak shapes. By acidifying the mobile phase (e.g., with formic or phosphoric acid) to a pH below the analyte's pKa (~4-5), the carboxylic acid group remains protonated (neutral).[2][3] This uncharged state enhances its hydrophobicity, leading to stronger retention and preventing peak tailing that can occur with ionized species.

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- UV Detection: The aromatic ring within the molecule acts as a chromophore, absorbing ultraviolet (UV) light. According to the Beer-Lambert law, the amount of light absorbed at a specific wavelength (λmax) is directly proportional to the analyte's concentration. This forms the basis for quantification. The presence of these characteristic absorption bands is a clear indicator of an aromatic ring.[4]

Experimental Protocol: Quantification of Bulk Substance

This protocol provides a starting point for the analysis of **2-(Ethylamino)-5-methylbenzoic acid** as a pure substance or in a simple formulation.

Step 1: Preparation of Solutions

- Mobile Phase: Prepare a solution of Acetonitrile and 0.1% Formic Acid in Water (v/v). A typical starting ratio is 60:40.[1] Filter through a 0.45 µm membrane filter and degas.
- Diluent: Use the initial mobile phase composition as the diluent to ensure peak shape integrity.
- Standard Stock Solution (1000 µg/mL): Accurately weigh approximately 10 mg of **2-(Ethylamino)-5-methylbenzoic acid** reference standard into a 10 mL volumetric flask. Dissolve in and dilute to volume with the diluent.
- Calibration Standards: Perform serial dilutions of the Standard Stock Solution with the diluent to prepare a series of calibration standards. A typical range might be 1, 5, 10, 25, 50, and 100 µg/mL.
- Sample Solution (e.g., 50 µg/mL): Accurately weigh an appropriate amount of the sample, dissolve it in the diluent, and dilute to a final theoretical concentration within the calibration range.

Step 2: Chromatographic System & Conditions

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Parameter	Recommended Condition	Rationale
HPLC System	Agilent 1260 Infinity II or equivalent	A standard quaternary or binary pump system with UV detector.
Column	C18, 4.6 x 150 mm, 5 µm particle size	General-purpose reversed-phase column for good resolution and efficiency.
Mobile Phase	Acetonitrile : 0.1% Formic Acid in Water (60:40 v/v)	Provides good retention and peak shape for the analyte.[2]
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temp.	30 °C	Ensures stable retention times.
Injection Vol.	10 µL	A typical volume to balance sensitivity and peak shape.
UV Detector	254 nm or λmax	254 nm is a common wavelength for aromatic compounds; determine λmax for optimal sensitivity.
Run Time	10 minutes	Adjust as needed to ensure the analyte elutes and the column is cleared.

Step 3: Data Analysis

- Inject the diluent (as a blank), followed by the calibration standards and sample solutions.
- Construct a calibration curve by plotting the peak area of the analyte against the nominal concentration of the calibration standards.
- Perform a linear regression analysis on the calibration curve. The correlation coefficient (r^2) should be ≥ 0.995.

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- Determine the concentration of the analyte in the sample solutions by interpolating their peak areas from the calibration curve.

Method Validation Framework

Any analytical method must be validated to demonstrate its suitability for the intended purpose.[5] The validation should be performed according to established guidelines, such as those from the International Council for Harmonisation (ICH).[6]

Workflow for HPLC Method Development & Validation

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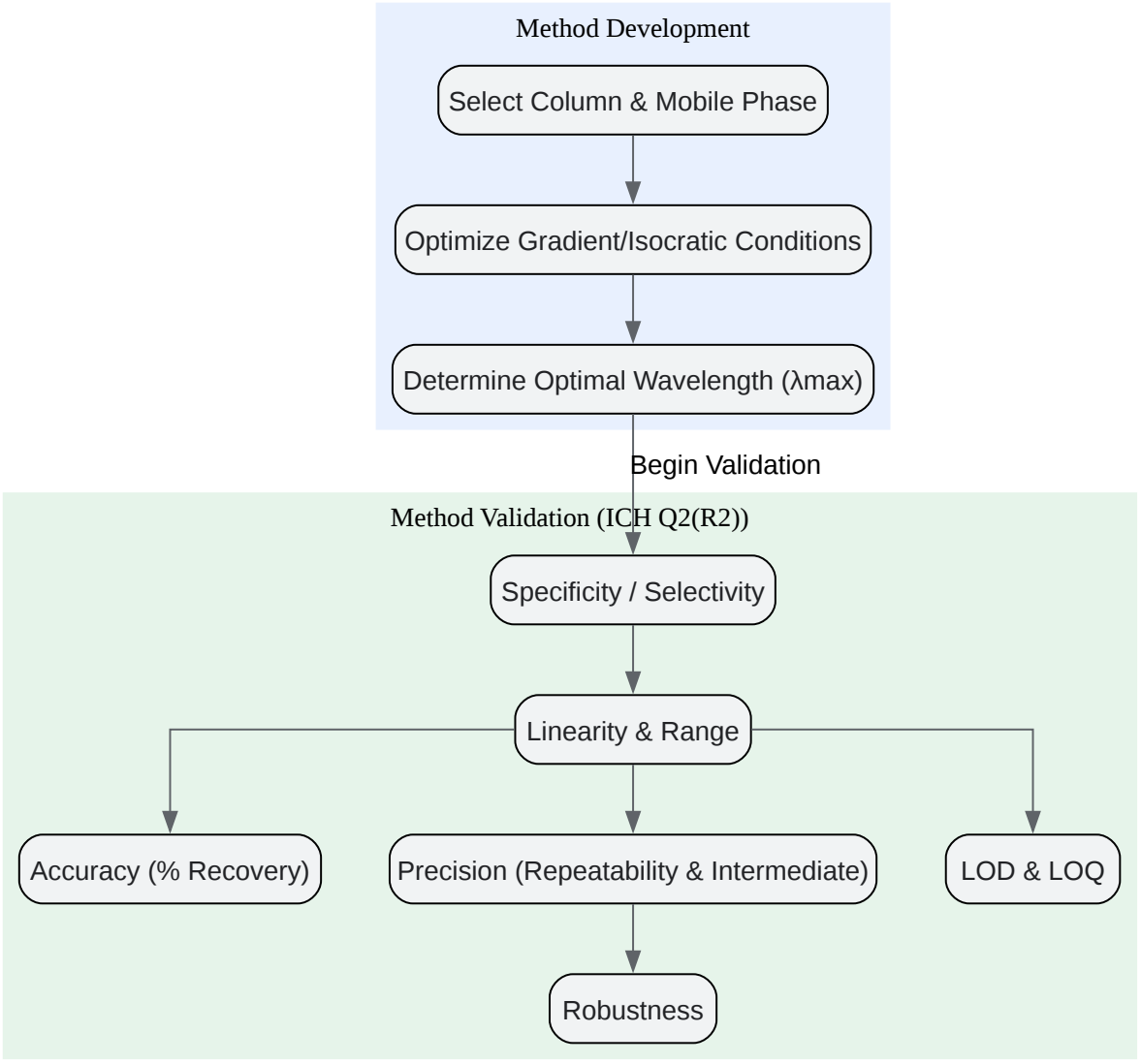

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Caption: HPLC method development and validation workflow.

Summary of HPLC Validation Parameters & Acceptance Criteria

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Parameter	Purpose	Typical Acceptance Criteria
Specificity	To ensure the signal is from the analyte only, without interference from matrix components.	Peak purity analysis; No co-eluting peaks at the analyte's retention time in blank/placebo injections.
Linearity	Proportional relationship between concentration and instrument response.	Correlation coefficient (r^2) ≥ 0.995 over the specified range.
Range	The concentration interval over which the method is precise, accurate, and linear.	For drug substance assay: 80-120% of the target concentration.[7]
Accuracy	Closeness of the measured value to the true value.	98.0% - 102.0% recovery for drug substance.[8]
Precision (RSD)	Closeness of agreement among a series of measurements.	Repeatability (intra-day): RSD ≤ 2%. Intermediate Precision (inter-day): RSD ≤ 2%.
LOD / LOQ	Lowest concentration that can be reliably detected / quantified.	LOD: Signal-to-Noise ratio of ~3:1. LOQ: Signal-to-Noise ratio of ~10:1.[7]

Method 2: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

For applications requiring high sensitivity and selectivity, such as pharmacokinetic studies in plasma, LC-MS/MS is the definitive technique.[9] It provides structural confirmation and can quantify analytes at picogram to nanogram levels, even in highly complex biological matrices.

Scientific Principles & Method Causality

- Superior Selectivity: LC-MS/MS adds a second dimension of separation and detection after the initial HPLC separation. Instead of relying on UV absorbance, it measures the mass-to-charge ratio (m/z) of the analyte. The technique's power comes from Multiple Reaction

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Monitoring (MRM), where a specific precursor ion (typically the protonated or deprotonated molecule, $[M+H]^+$ or $[M-H]^-$) is selected and fragmented, and a specific resulting product ion is monitored. This precursor → product ion transition is unique to the analyte, virtually eliminating matrix interferences.

- Ionization: Electrospray Ionization (ESI) is the preferred method for polar to moderately polar molecules like **2-(Ethylamino)-5-methylbenzoic acid**. The molecule has two ionizable sites: the basic ethylamino group (readily protonated in positive ion mode, $[M+H]^+$) and the acidic carboxyl group (readily deprotonated in negative ion mode, $[M-H]^-$). Both modes should be evaluated, though positive mode often provides better sensitivity for amine-containing compounds.

- Internal Standardization: The use of an internal standard (IS) is non-negotiable in bioanalysis. An ideal IS is a stable isotope-labeled (SIL) version of the analyte (e.g., containing ^2H or ^{13}C atoms). The SIL-IS behaves identically to the analyte during sample extraction, chromatography, and ionization but is distinguished by its mass. By measuring the peak area ratio of the analyte to the IS, any variability in the analytical process is accurately compensated for, ensuring high precision and accuracy.[10]

Experimental Protocol: Quantification in Human Plasma

Step 1: Sample Preparation (Protein Precipitation) Protein precipitation is a rapid and effective method for removing the bulk of proteins from plasma samples, which would otherwise interfere with the analysis.[11] Acetonitrile is often preferred as it tends to yield cleaner extracts than methanol.[11]

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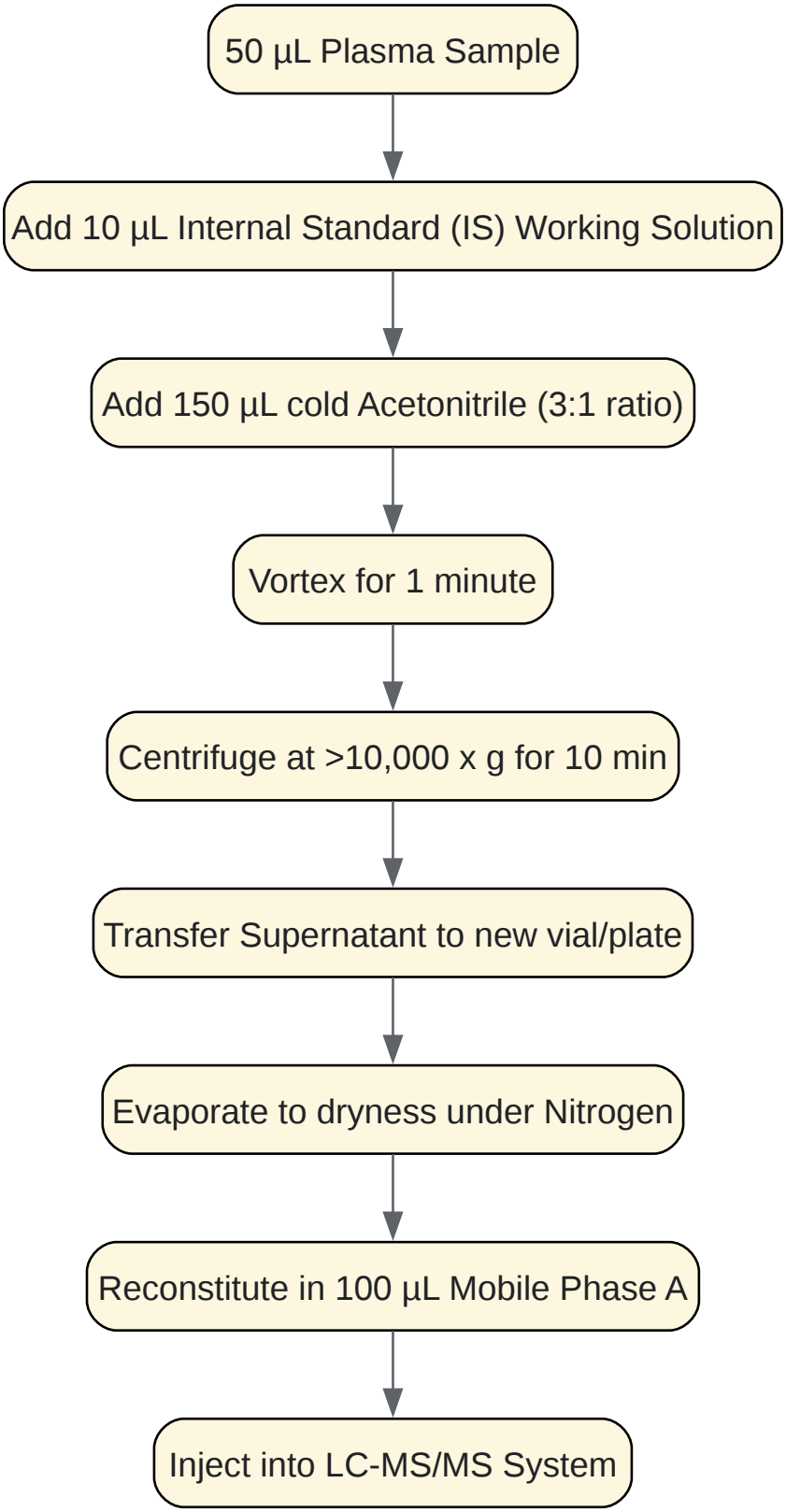

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